

# Spectroscopic identification of Sapriparaquinone (NMR, IR, MS)

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## Compound of Interest

Compound Name: Sapriparaquinone

CAS No.: 119139-54-7

Cat. No.: B1681445

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## Executive Summary

**Sapriparaquinone** (C<sub>20</sub>H<sub>26</sub>O<sub>3</sub>) is a rare diterpenoid quinone, specifically a 4,5-seco-5,10-friedoabietane derivative, primarily isolated from the roots of *Salvia prionitis* (Dan-Shen family). Its structural uniqueness lies in the cleavage of the A-ring (seco-abietane) and the presence of a 1,4-naphthoquinone core substituted with an isopropyl group and a modified side chain.

This Application Note provides a rigorous protocol for the structural validation of **Sapriparaquinone**. Unlike standard database matching, this guide emphasizes de novo structural verification using a tri-modal spectroscopic approach: Mass Spectrometry (MS) for molecular formula and fragmentation, Infrared Spectroscopy (IR) for functional group mapping, and Nuclear Magnetic Resonance (NMR) for connectivity elucidation.

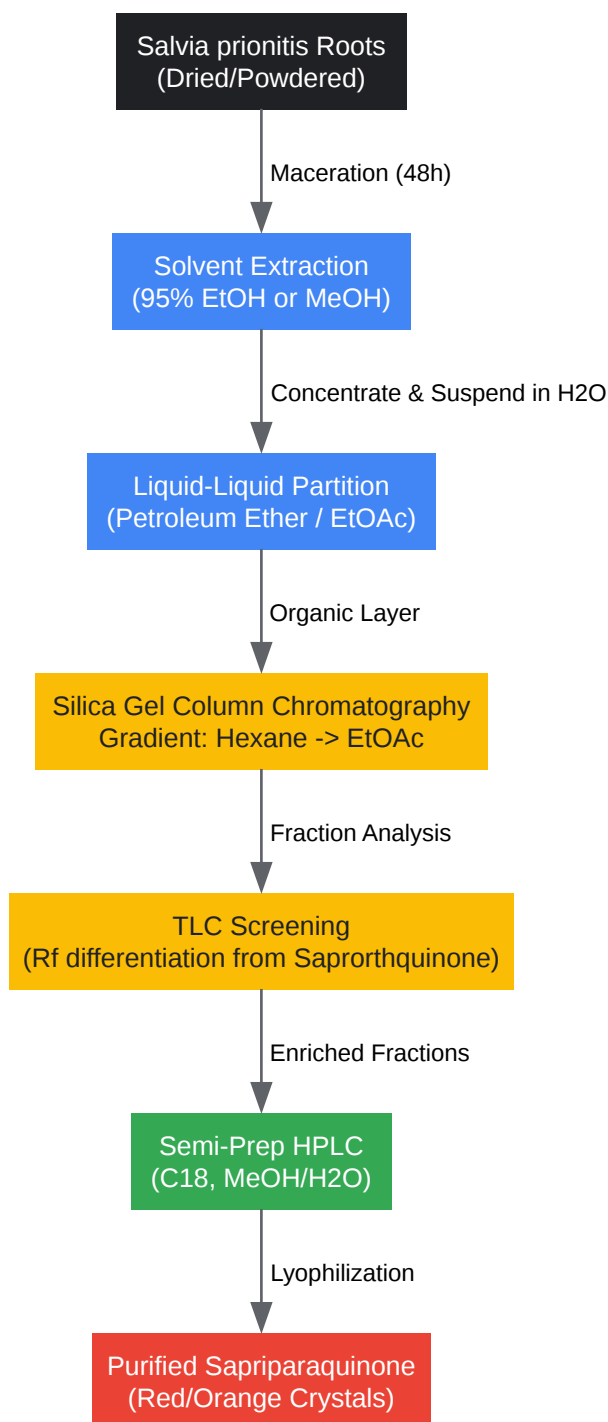
## Chemical Profile & Target Analyte

| Property              | Specification                                                                      |
|-----------------------|------------------------------------------------------------------------------------|
| Compound Name         | Sapriparaquinone                                                                   |
| IUPAC Name            | 3-hydroxy-6-methyl-2-(1-methylethyl)-5-(4-methylpent-3-en-1-yl)-1,4-naphthoquinone |
| Molecular Formula     | C <sub>20</sub> H <sub>26</sub> O <sub>3</sub>                                     |
| Exact Mass            | 314.1882 Da                                                                        |
| Core Skeleton         | 4,5-seco-5,10-friedoabietane (Diterpene Quinone)                                   |
| Key Functional Groups | 1,4-Quinone, Hydroxyl (enolic), Isopropyl, Trisubstituted Olefin                   |
| Solubility            | Soluble in Chloroform ( ), Acetone, Methanol                                       |

## Isolation & Purification Workflow

Before spectroscopic analysis, the analyte must meet purity standards (>95%).

**Sapriparaquinone** is typically co-isolated with its isomer, Saprorthquinone (the 1,2-quinone variant). The following workflow ensures separation.



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Figure 1: Isolation workflow highlighting the critical separation of para- and ortho-quinone isomers via chromatography.

## Spectroscopic Identification Protocols

## Mass Spectrometry (MS) Analysis

Objective: Confirm molecular weight and analyze fragmentation to verify the diterpenoid side chain.

- Instrument: Q-TOF LC/MS or EI-MS (Direct Probe).
- Ionization Mode: Electrospray Ionization (ESI) in Positive Mode (+ve) or Electron Impact (EI) at 70 eV.

Diagnostic Fragments:

| m/z Value | Ion Type | Structural Interpretation |
|-----------|----------|---------------------------|
|-----------|----------|---------------------------|

| 314 |

or

| Molecular Ion (Base Peak in ESI). Confirms  $C_{20}H_{26}O_3$ . | | 299 |

| Loss of methyl group (common in methylated quinones). | | 271 |

| Loss of Isopropyl group (Diagnostic for abietane-type C-2 position). | | 243 |

| Cleavage of the pentenyl side chain. |

Protocol Note: In EI-MS, look for a strong molecular ion. If the peak at m/z 314 is weak, lower the ionization energy to 20 eV to prevent excessive fragmentation of the side chain.

## Infrared Spectroscopy (IR)

Objective: Differentiate between the para-quinone (**Sapriparaquinone**) and ortho-quinone (Saprorthquinone) isomers.

- Method: KBr Pellet or ATR (Attenuated Total Reflectance).
- Scan Range: 4000 – 400  $cm^{-1}$ .

Key Absorption Bands:

- Hydroxyl Group (-OH): Broad band at 3300–3450  $\text{cm}^{-1}$ .
  - Insight: The position indicates an enolic hydroxyl at C-3, likely involved in intramolecular H-bonding with the C-4 carbonyl.
- Quinone Carbonyls (C=O):
  - 1630–1660  $\text{cm}^{-1}$ : Characteristic of 1,4-naphthoquinone (para).
  - Differentiation: 1,2-naphthoquinones (ortho) typically show higher frequency carbonyls (~1680–1700  $\text{cm}^{-1}$ ). The lower shift in **Sapriparaquinone** confirms the para arrangement and chelation.
- Olefinic C=C: 1600–1620  $\text{cm}^{-1}$  (Aromatic and side-chain alkene stretching).

## Nuclear Magnetic Resonance (NMR)

Objective: Map the carbon skeleton and establish the positions of the isopropyl and side-chain substituents.

- Solvent:  
(Deuterated Chloroform).
- Frequency: 400 MHz or higher recommended.

$^1\text{H}$  NMR Diagnostic Signals (ppm, Multiplicity, Integration):

- Isopropyl Group (C-2):
  - 1.2–1.3 (d, 6H): Methyls of the isopropyl group.
  - 3.0–3.2 (sept, 1H): Methine proton of the isopropyl group.
- Enolic Hydroxyl (C-3):
  - 7.0–7.5 (s, 1H, exchangeable): The chemical shift varies with concentration and H-bonding.

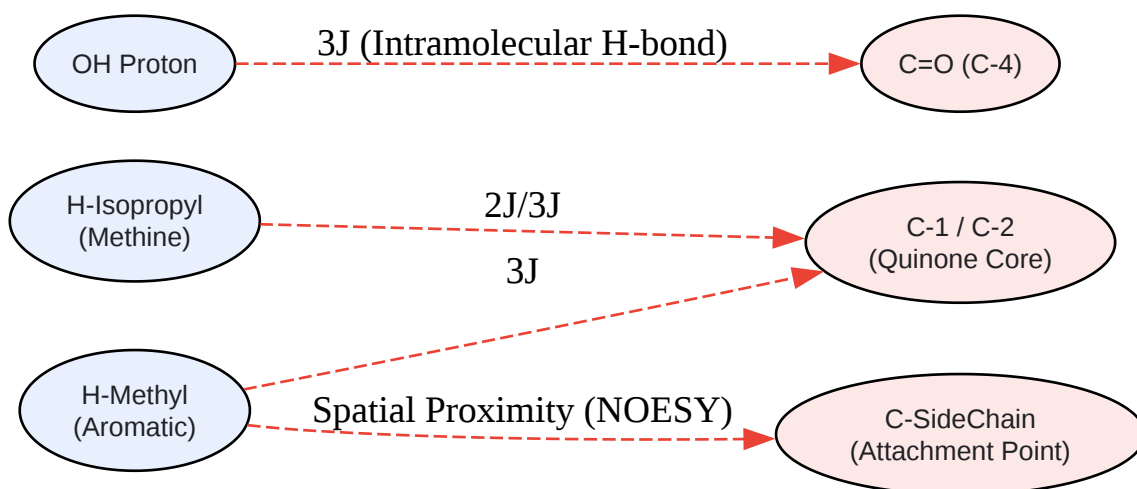
- Aromatic Proton (Ring B):
  - 7.6–7.9 (s, 1H): Proton on the quinone/aromatic ring (likely H-7 or H-8 depending on substitution pattern).
- Side Chain (4-methylpent-3-en-1-yl):
  - 5.1 (t/m, 1H): Vinylic proton (olefinic).
  - 1.5–1.7 (s, 3H x 2): Terminal dimethyls on the double bond.
- Aromatic Methyl (C-6):
  - 2.2–2.4 (s, 3H): Methyl attached directly to the aromatic ring.

#### <sup>13</sup>C NMR & DEPT:

- Quinone Carbonyls: Two signals between 180–190 ppm.
- Olefinic Carbons: Signals at 120–150 ppm (Aromatic and side-chain alkene).
- Aliphatic Carbons: Signals at 20–40 ppm (Side chain methylenes and methyls).

## Structural Elucidation Logic (HMBC)

To definitively prove the structure is **Sapriparaquinone** and not a regioisomer, Heteronuclear Multiple Bond Correlation (HMBC) is required.



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Figure 2: Key HMBC and NOESY correlations required to assign the regiochemistry of substituents on the naphthoquinone core.

#### Critical Checkpoint:

- If the Carbonyl peaks in  $^{13}\text{C}$  NMR are split significantly ( $>10$  ppm difference) and the IR carbonyl stretch is  $<1660\text{ cm}^{-1}$ , the 1,4-quinone (para) structure is confirmed.
- If the Carbonyl peaks are close in shift and IR is  $>1680\text{ cm}^{-1}$ , suspect the 1,2-quinone (ortho) isomer.

## References

- Isolation & Structure: Lin, L. Z., et al. "A new diterpenoid quinone **sapriparaquinone**." [1] Yao Xue Xue Bao (Acta Pharmaceutica Sinica), vol. 25, no. [1] 2, 1990, pp. 154-156. [1]
- Chemical Data: National Center for Biotechnology Information. "PubChem Compound Summary for CID 3081180, **Sapriparaquinone**." PubChem, 2026.
- Spectroscopic Methods: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th ed., Wiley, 2014.

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## Sources

- 1. [A new diterpenoid quinone sapriparaquinone] [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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